

Tyrphostin A1 stability in solution

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tyrphostin A1

CAS No.: 2826-26-8

Cat. No.: S546119

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Tyrphostin A1 Stability Data

The table below summarizes the key stability information for **Tyrphostin A1**:

Form	Storage Temperature	Stability Duration	Additional Conditions
Lyophilized (Powder)	-20°C	36 months	Keep desiccated [1] [2]
In Solution (DMSO)	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles [1] [2]
In Solution (DMSO)	-80°C	2 years	Aliquot to avoid repeated freeze-thaw cycles [2]

Frequently Asked Questions

- What is the solubility of Tyrphostin A1?** It is soluble in DMSO at a concentration of at least 100 mg/mL (approximately 542.92 mM) [2].
- Why is it crucial to aliquot the stock solution?** Aliquoting is recommended to prevent multiple freeze-thaw cycles, which can lead to a loss of the compound's potency over time [1] [2].

- **What is the primary documented mechanism of action of Tyrphostin A1?** It inhibits CD40L-stimulated IL-12 production in macrophage cultures and the antigen-induced generation of Th1 cells. It is also noted as a very weak inhibitor of tyrosine kinase, which makes it useful for differentiating kinase-mediated effects from non-specific ones [2].

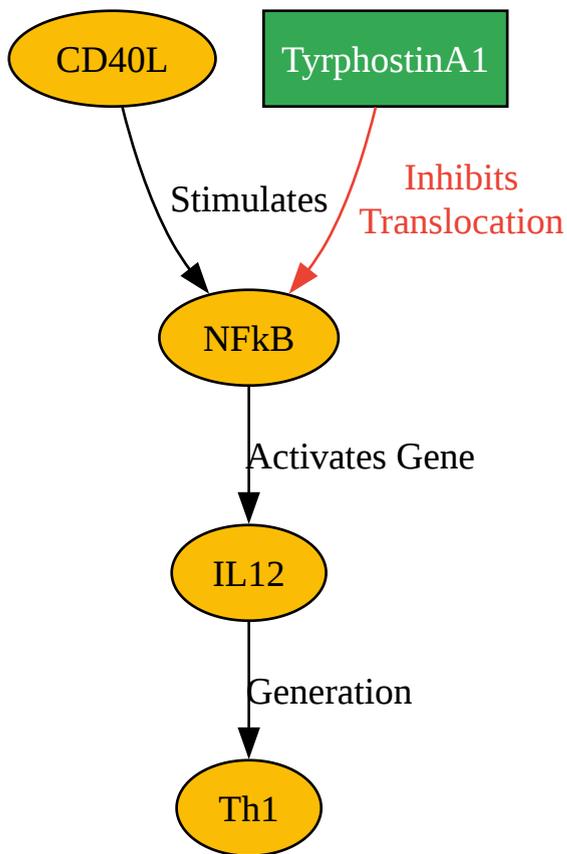
Experimental Protocol: Handling and Storage

For optimal results, follow these handling procedures:

- **Reconstitution:** Prepare a stock solution in DMSO. The provided data indicates a solubility of ≥ 100 mg/mL [2].
- **Aliquotting:** Immediately upon reconstitution, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots according to your usage needs:
 - For short-term use (within one month), store at -20°C .
 - For long-term storage (up to two years), store at -80°C [1] [2].
- **Thawing:** Thaw aliquots at room temperature immediately before use. Do not re-freeze unused portions.

Documented Signaling Pathway

The biological activity of **Tyrphostin A1** involves the modulation of a specific signaling pathway that leads to reduced IL-12 production. The diagram below illustrates this mechanism.



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Troubleshooting Guide

- **Problem: Loss of Potency in Experiments**

- **Potential Cause:** Repeated freezing and thawing of the stock solution or using a solution stored at -20°C for over one month.
- **Solution:** Prepare fresh, single-use aliquots from a stock stored at -80°C [1] [2].

- **Problem: Inconsistent Cellular Response**

- **Potential Cause:** As a weaker tyrosine kinase inhibitor, observed effects at lower concentrations may be due to its documented primary mechanism (inhibition of IL-12 production and Th1 cell generation) rather than kinase inhibition [2].
- **Solution:** Use **Tyrphostin A1** as a control to differentiate between specific tyrosine kinase inhibition and other cellular effects. Consider its IC50 of >1250 µM for EGFR kinase when interpreting results [2].

Key Information for Your Research

The stability profile of **Tyrphostin A1** is well-established. For reliable experimental results, the most critical practices are **proper storage at -20°C or -80°C and aliquoting the DMSO stock solution** to maintain potency.

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References

1. Tyrphostin A1 [adooq.com]
2. Tyrphostin A1 (Tyrphostin 1) | Interleukin Related Inhibitor [medchemexpress.com]

To cite this document: Smolecule. [Tyrphostin A1 stability in solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546119#tyrphostin-a1-stability-in-solution>]

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